

Heliosupine N-oxide CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heliosupine N-oxide*

Cat. No.: *B15617799*

[Get Quote](#)

In-Depth Technical Guide: Heliosupine N-oxide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Heliosupine N-oxide**, a pyrrolizidine alkaloid of interest to the scientific community. This document outlines its chemical identity, and biological activities, and provides a foundation for further research and development.

Core Chemical Data

Heliosupine N-oxide is a naturally occurring pyrrolizidine alkaloid.^[1] Its fundamental chemical and physical properties are summarized below for easy reference.

Identifier	Value	Source
CAS Number	31701-88-9	[2] [3] [4] [5] [6]
Molecular Formula	C20H31NO8	[1]
Molecular Weight	413.46 g/mol	[1]
Synonyms	Cyanoglossophine N-oxide	
Compound Type	Alkaloid	[2] [4]
Physical Description	Powder	[2]
Source	Cynoglossum officinale L.	[1] [4]

Molecular Structure

The molecular structure of **Heliosupine N-oxide** is characterized by a necine base, typical of pyrrolizidine alkaloids, esterified with a necic acid. The N-oxide functional group is a key feature of this molecule.

(A 2D chemical structure diagram would be ideally placed here. As a text-based AI, I cannot generate an image. Please refer to chemical databases for a visual representation of the structure.)

Biological Activity

Heliosupine N-oxide has been identified as an inhibitor of the muscarinic acetylcholine receptor (mAChR) with an IC₅₀ of 350 µM.[\[1\]](#) This activity suggests potential applications in research related to the cholinergic system and its modulation.

Experimental Protocols

Detailed experimental protocols for working with **Heliosupine N-oxide** are crucial for reproducibility. The following outlines a general protocol for in vitro assays based on its known biological activity.

Inhibition of Muscarinic Acetylcholine Receptor (mAChR) Assay

- Objective: To determine the inhibitory activity of **Heliosupine N-oxide** on mAChRs.
- Materials:
 - **Heliosupine N-oxide**
 - Cell line expressing the target mAChR subtype
 - Appropriate radioligand (e.g., [3H]NMS)
 - Scintillation fluid
 - Assay buffer (e.g., PBS)
 - Multi-well plates
 - Filtration apparatus
 - Liquid scintillation counter
- Procedure:
 - Compound Preparation: Prepare a stock solution of **Heliosupine N-oxide** in a suitable solvent such as DMSO. Create a series of dilutions to the desired final concentrations.
 - Cell Preparation: Culture and harvest cells expressing the target mAChR. Prepare a cell membrane suspension.
 - Binding Assay: In a multi-well plate, combine the cell membrane preparation, the radioligand, and varying concentrations of **Heliosupine N-oxide** or a control substance.
 - Incubation: Incubate the plates at a controlled temperature for a specific duration to allow for binding equilibrium to be reached.
 - Filtration: Rapidly filter the contents of each well to separate bound from unbound radioligand.

- Scintillation Counting: Place the filters in scintillation vials with scintillation fluid and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the percentage of specific binding at each concentration of **Heliosupine N-oxide** and determine the IC50 value.

Logical Workflow for Compound Handling and Storage

The following diagram illustrates the recommended workflow for handling and storing **Heliosupine N-oxide** to maintain its integrity.

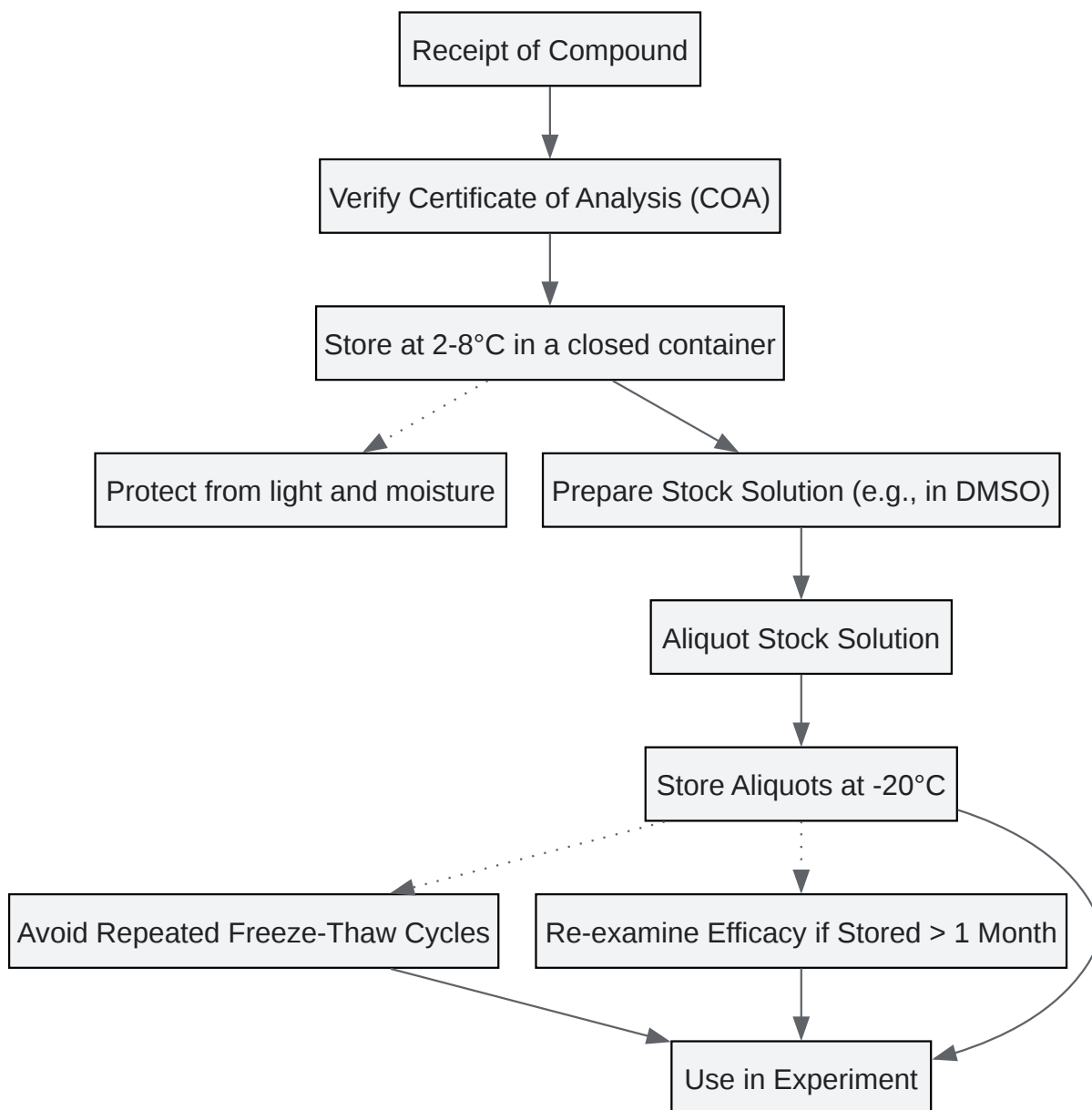


Figure 1: Workflow for Heliosupine N-oxide Handling and Storage

[Click to download full resolution via product page](#)

Caption: Recommended workflow for handling and storing **Heliosupine N-oxide**.

This guide provides a foundational understanding of **Heliosupine N-oxide**. For further in-depth information, researchers are encouraged to consult peer-reviewed scientific literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Heliosupine N-oxide | CAS 31701-88-9 | ScreenLib [screenlib.com]
- 3. theclinivex.com [theclinivex.com]
- 4. Heliosupine N-oxide | CAS:31701-88-9 | Manufacturer ChemFaces [chemfaces.com]
- 5. Heliosupine N-oxide | CAS:31701-88-9 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. Heliosupine N-oxide | 31701-88-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [Heliosupine N-oxide CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15617799#heliosupine-n-oxide-cas-number-and-molecular-structure\]](https://www.benchchem.com/product/b15617799#heliosupine-n-oxide-cas-number-and-molecular-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com